

# Application Notes and Protocols for In Vitro Susceptibility Testing of Tetrahydroechinocandin B

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## Compound of Interest

Compound Name: Tetrahydroechinocandin B

Cat. No.: B1682765

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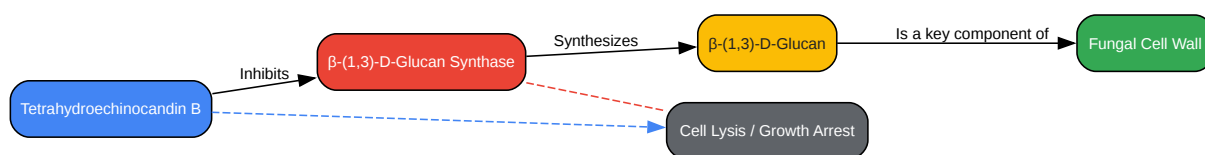
For Researchers, Scientists, and Drug Development Professionals

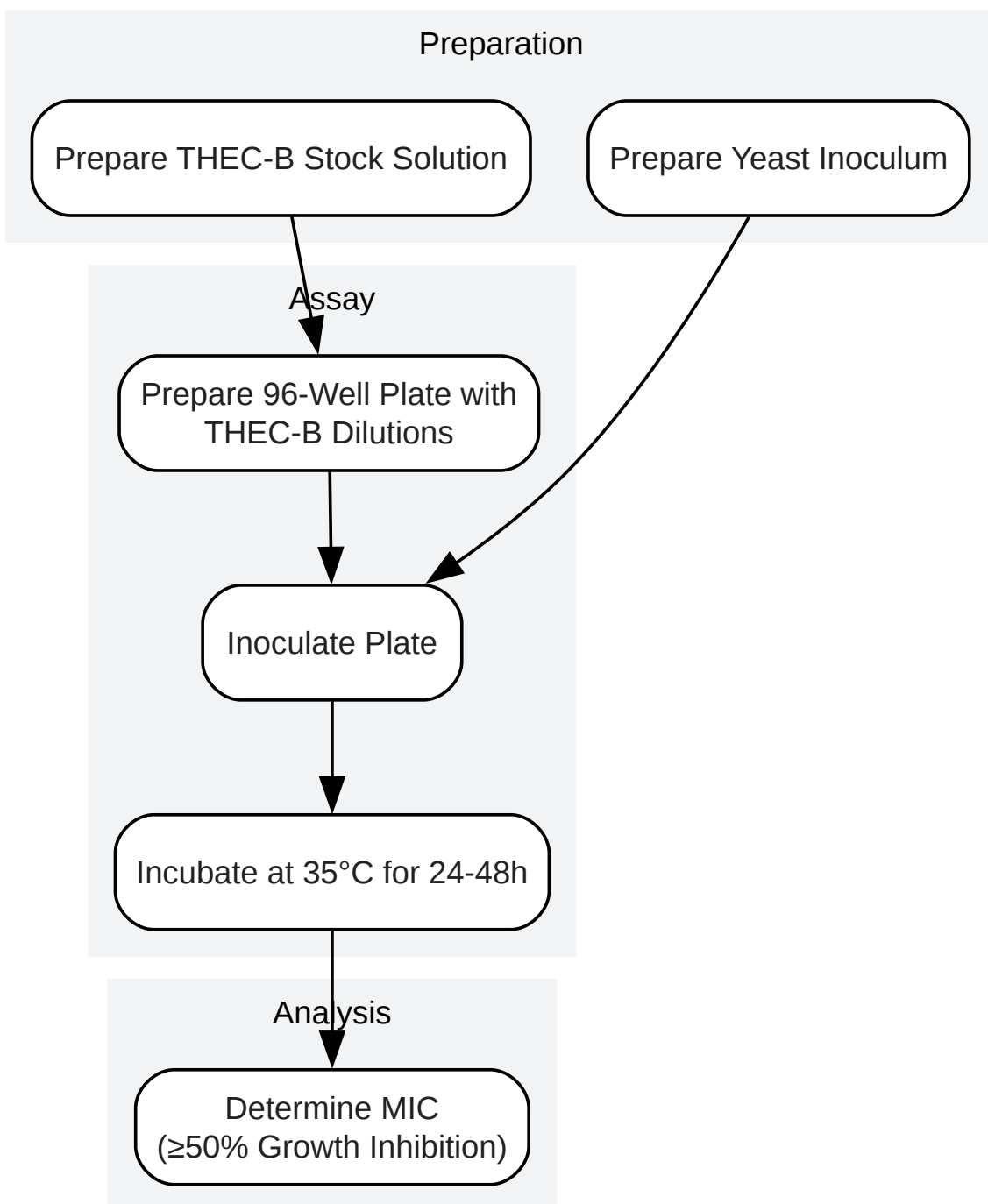
## Introduction

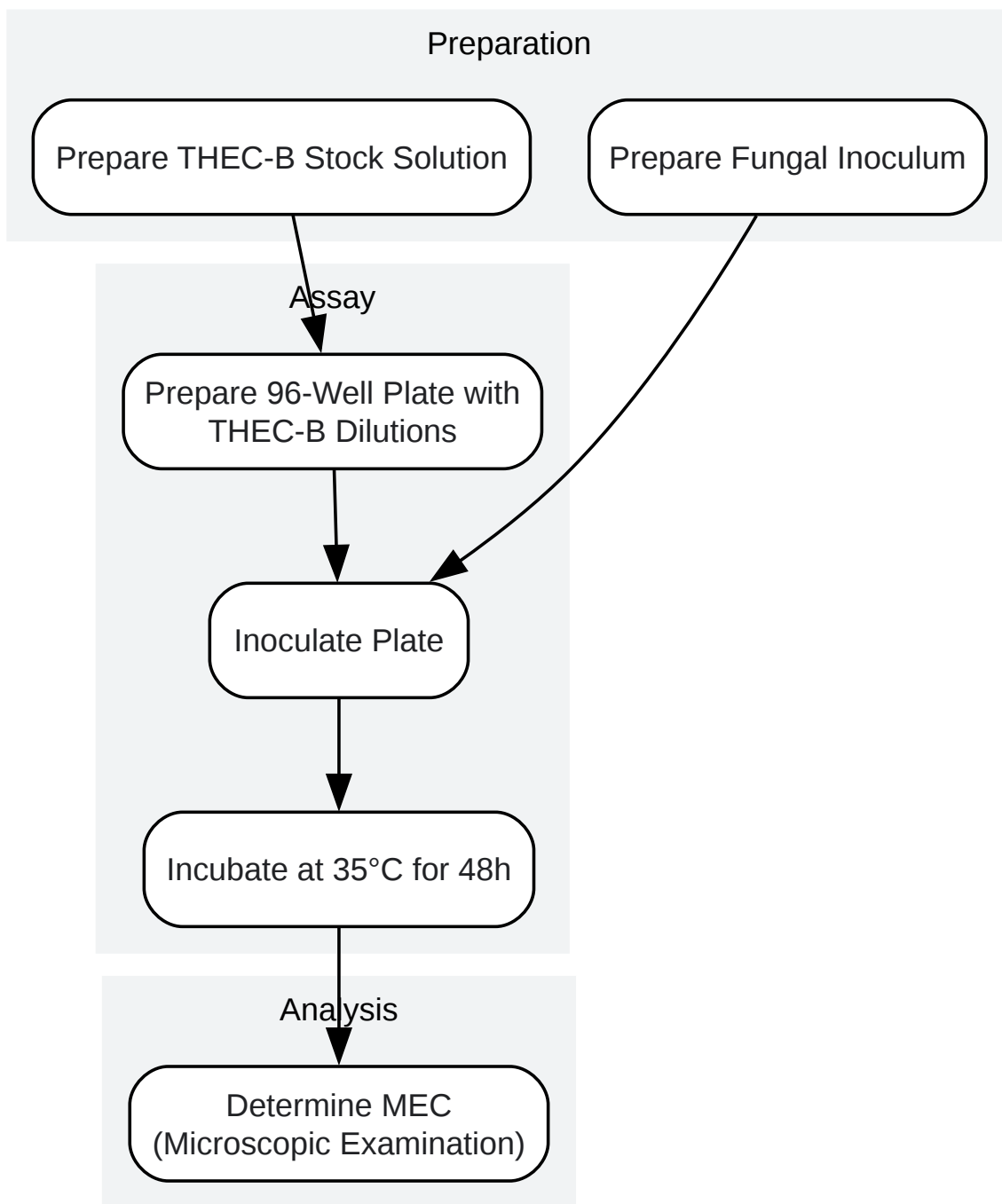
**Tetrahydroechinocandin B** (THEC-B) is a member of the echinocandin class of antifungal agents. These lipopeptide compounds are potent inhibitors of  $\beta$ -(1,3)-D-glucan synthase, an essential enzyme for maintaining the integrity of the fungal cell wall.<sup>[1][2]</sup> This unique mechanism of action confers fungicidal activity against most *Candida* species and fungistatic activity against *Aspergillus* species.<sup>[1][3]</sup> These application notes provide a comprehensive overview and detailed protocols for the in vitro susceptibility testing of THEC-B, enabling researchers to evaluate its antifungal potency and spectrum of activity. The methodologies are based on established guidelines from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).<sup>[3][4][5]</sup>

## Mechanism of Action

Echinocandins, including THEC-B, selectively target the fungal-specific enzyme  $\beta$ -(1,3)-D-glucan synthase. This enzyme is responsible for the synthesis of  $\beta$ -(1,3)-D-glucan, a major structural polymer of the fungal cell wall. Inhibition of this enzyme disrupts cell wall integrity, leading to osmotic instability and cell death in yeasts, or arrested growth in filamentous fungi.<sup>[6]</sup>  
<sup>[7]</sup>







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